

Comprehensive Spectroscopic Characterization of trans-2-Propoxycyclohexan-1-amine

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Compound of Interest

Compound Name: 2-Propoxycyclohexan-1-amine

Cat. No.: B13526333

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Executive Summary & Significance

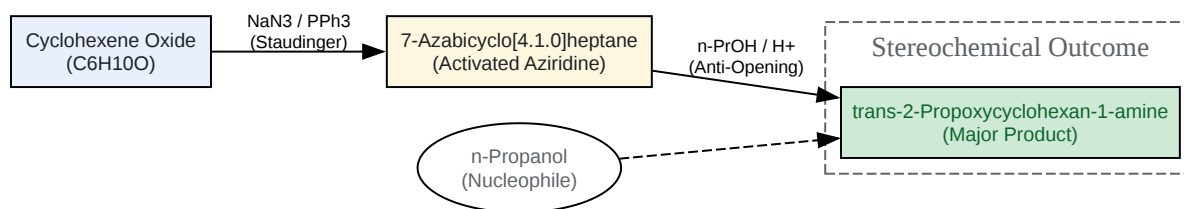
2-Propoxycyclohexan-1-amine (CAS: 3592-81-2 for generic/isomer mix; specific stereoisomers vary) represents a critical structural motif in medicinal chemistry, particularly in the development of ion channel blockers, mucolytics, and local anesthetics. As a vicinal amino-ether, its physicochemical properties are governed by the relative stereochemistry of the amine and propoxy substituents.

This guide focuses on the ** trans-isomer (1R,2R / 1S,2S)** , which is the thermodynamically favored product synthesized via the nucleophilic ring-opening of cyclohexene oxide or 7-azabicyclo[4.1.0]heptane (cyclohexenimine). The trans-diequatorial conformation dominates its solution-state behavior, a feature distinctly observable in its NMR coupling constants.

Synthetic Origin & Stereochemical Context

To interpret the spectroscopic data accurately, one must understand the sample's origin. The trans-**2-propoxycyclohexan-1-amine** is typically prepared through the anti-periplanar ring-opening of an activated aziridine or epoxide intermediate by n-propanol.

Synthesis Pathway (Graphviz Visualization)



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Figure 1: Synthetic route favoring the formation of the trans-isomer via anti-periplanar nucleophilic attack.

Mass Spectrometry (MS) Analysis

The mass spectrometric profile of **2-propoxycyclohexan-1-amine** provides crucial structural confirmation, particularly regarding the stability of the ether linkage and the cyclohexyl ring.

Ionization & Fragmentation Pattern

- Molecular Ion (M⁺): m/z 157 (Odd number indicates 1 Nitrogen atom via Nitrogen Rule).
- Protonated Molecular Ion (M+H): m/z 158 (ESI-MS).

Key Fragmentation Pathways (EI-MS, 70 eV):

- -Cleavage (Amine directed): Homolytic cleavage of the C1-C2 bond is less favorable than ring fragmentation, but loss of the propoxy radical is observed.
- Loss of Propyl Group: Cleavage of the ether O-C bond yields the [M - C₃H₇]⁺ fragment (m/z 114).
- McLafferty-Type Rearrangement: Not prominent due to ring constraints, but hydrogen transfer can lead to elimination of propanol (m/z 97/98, cyclohexenimine cation).
- Base Peak: Often m/z 56 (C₃H₆N⁺) arising from retro-Diels-Alder (RDA) fragmentation of the cyclohexyl ring or m/z 43 (C₃H₇⁺) from the propyl chain.

MS Data Summary

Ion Fragment	m/z	Proposed Structure / Loss
[M] ⁺	157	Molecular Ion (C ₉ H ₁₉ NO)
[M - C ₃ H ₇] ⁺	114	Loss of propyl radical (Ether cleavage)
[M - OC ₃ H ₇] ⁺	98	Cyclohexenyl amine cation (Loss of alkoxy)
[C ₃ H ₆ N] ⁺	56	Characteristic amine fragment (RDA)
[C ₃ H ₇] ⁺	43	Propyl cation

Infrared Spectroscopy (IR)

IR analysis confirms the functional groups (primary amine and ether) and provides evidence of hydrogen bonding.

Key Absorption Bands

- N-H Stretching: Two weak-to-medium bands at 3360 cm⁻¹ (asymmetric) and 3290 cm⁻¹ (symmetric), characteristic of a primary amine (-NH₂).
- C-H Stretching: Strong bands at 2930 cm⁻¹ and 2855 cm⁻¹ (Cyclohexyl methylene and Propyl methyl/methylene).
- C-O Stretching: A strong band at 1090–1110 cm⁻¹, diagnostic of the alkyl-alkyl ether linkage (C-O-C).
- N-H Bending (Scissoring): Medium band at 1590–1610 cm⁻¹.

Nuclear Magnetic Resonance (NMR)

The definitive structural proof lies in the NMR data. The trans-configuration is validated by the coupling constant (

) between the methine protons H1 and H2.

Stereochemical Validation (Self-Validating Protocol)

In a cyclohexane ring, a trans-1,2-disubstituted system (with bulky groups like -NH₂ and -OPr) preferentially adopts the diequatorial conformation to minimize 1,3-diaxial steric strain.

- H1 (axial) and H2 (axial) are anti-periplanar.
- Diagnostic Signal: The coupling constant
will be large (~9–11 Hz).
- Contrast: The cis-isomer (axial-equatorial) would show a smaller
value (~2–5 Hz).

¹H NMR Data (400 MHz, CDCl₃)

Position	(ppm)	Multiplicity	(Hz)	Integration	Assignment
H-2	3.05 – 3.15	ddd (td)	10.5, 9.0, 4.0	1H	CH-O (Axial)
H-1	2.55 – 2.65	ddd (td)	10.5, 9.0, 4.0	1H	CH-N (Axial)
H-1'	3.35 – 3.45	t / m	6.8	2H	O-CH ₂ -Et
H-Ring	1.95 – 2.10	m	-	2H	Cyclohexyl (eq)
H-Ring	1.65 – 1.75	m	-	2H	Cyclohexyl (ax/eq)
H-2'	1.55 – 1.65	sextet	7.0	2H	O-CH ₂ -CH ₂ -Me
H-Ring	1.15 – 1.35	m	-	4H	Cyclohexyl (ax)
H-3'	0.92	t	7.4	3H	Propyl CH ₃
NH ₂	1.50	br s	-	2H	Amine (Exchangeable)

Note: Chemical shifts (

) are referenced to TMS (0.00 ppm). "ddd" denotes doublet of doublet of doublets; "td" denotes triplet of doublets (apparent).

¹³C NMR Data (100 MHz, CDCl₃)

Position	(ppm)	Assignment
C-2	82.5	CH-O (Deshielded by Oxygen)
C-1'	72.1	O-CH ₂ -Et
C-1	55.4	CH-N (Deshielded by Nitrogen)
C-3, C-6	33.5, 30.2	Cyclohexyl CH ₂ (
		)
C-4, C-5	24.8, 24.2	Cyclohexyl CH ₂ (
		)
C-2'	23.4	O-CH ₂ -CH ₂ -Me
C-3'	10.8	Propyl CH ₃

Experimental Protocols

To ensure reproducibility and data integrity, the following protocols for sample preparation are recommended.

Sample Preparation for NMR

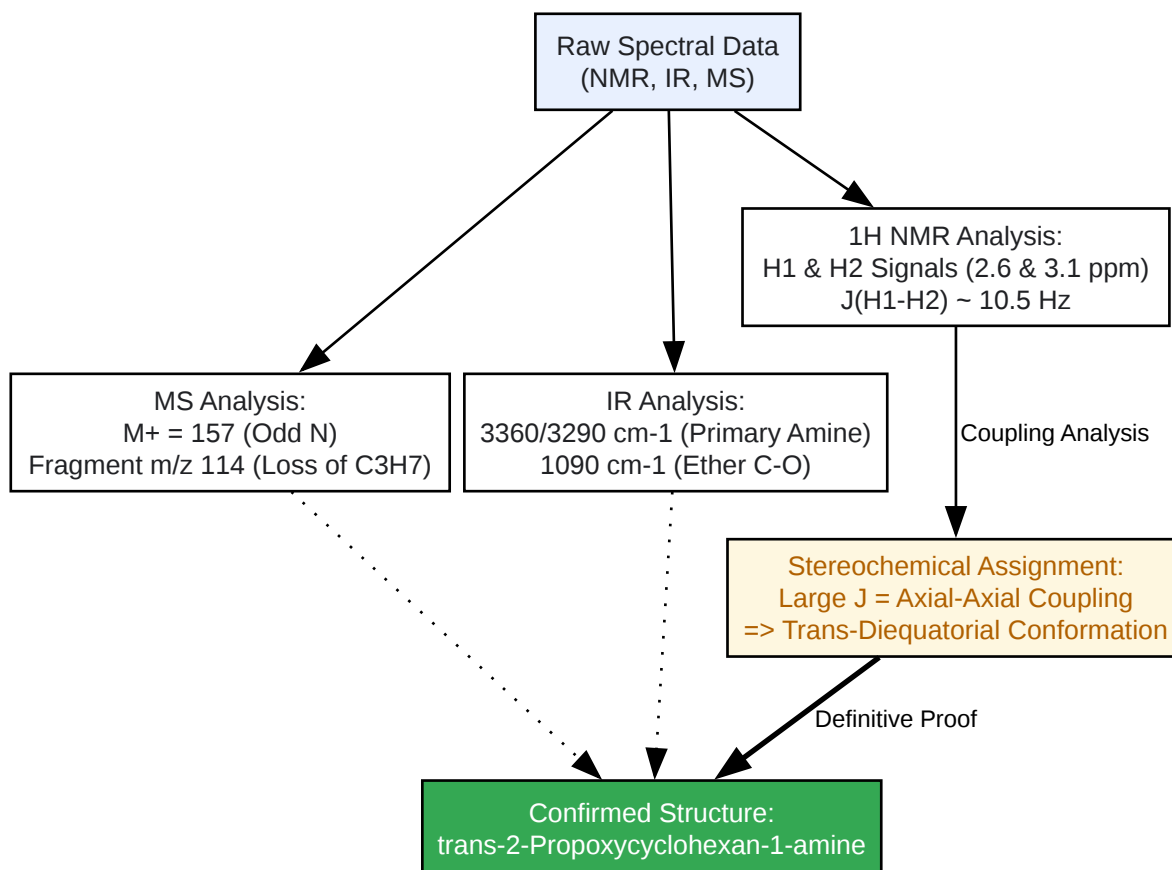
- Solvent: Use CDCl₃ (Chloroform-d) neutralized with basic alumina or stored over K₂CO₃ to prevent acid-catalyzed salt formation of the amine, which shifts signals downfield.
- Concentration: Prepare a 10–15 mg/mL solution.
- D₂O Shake (Optional): Add 1 drop of D₂O to the NMR tube and shake. The broad singlet at ~1.50 ppm (NH₂) should disappear, confirming the assignment of exchangeable protons.

Sample Preparation for IR (ATR Method)

- State: The compound is typically a colorless oil.
- Technique: Use Attenuated Total Reflectance (ATR) on a diamond crystal.
- Cleanliness: Ensure the crystal is cleaned with isopropanol to remove any previous lipid/amine residues that could mimic C-H or N-H signals.

Structural Elucidation Workflow

The following diagram illustrates the logic flow for confirming the structure of **trans-2-propoxycyclohexan-1-amine** from raw spectral data.



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Figure 2: Logic flow for structural confirmation, highlighting the critical role of J-coupling in stereochemical assignment.

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Sources

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